

Arjunglucoside II: A Comprehensive Technical Review of Current Research

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Compound of Interest

Compound Name: *Arjunglucoside II*

Cat. No.: *B593517*

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Introduction

Arjunglucoside II is a triterpenoid saponin isolated from *Terminalia arjuna*, a plant widely used in traditional Ayurvedic medicine for its cardioprotective properties. As a member of the oleanane class of triterpenoids, **Arjunglucoside II**, chemically identified as β -D-glucopyranosyl arjunolate, has attracted scientific interest for its potential pharmacological activities.^{[1][2]} This technical guide provides a comprehensive review of the existing research on **Arjunglucoside II**, focusing on its biosynthesis, biological activities, and the experimental methodologies used to evaluate its effects. The information is presented to aid researchers and professionals in drug development in understanding the current state of knowledge and identifying areas for future investigation.

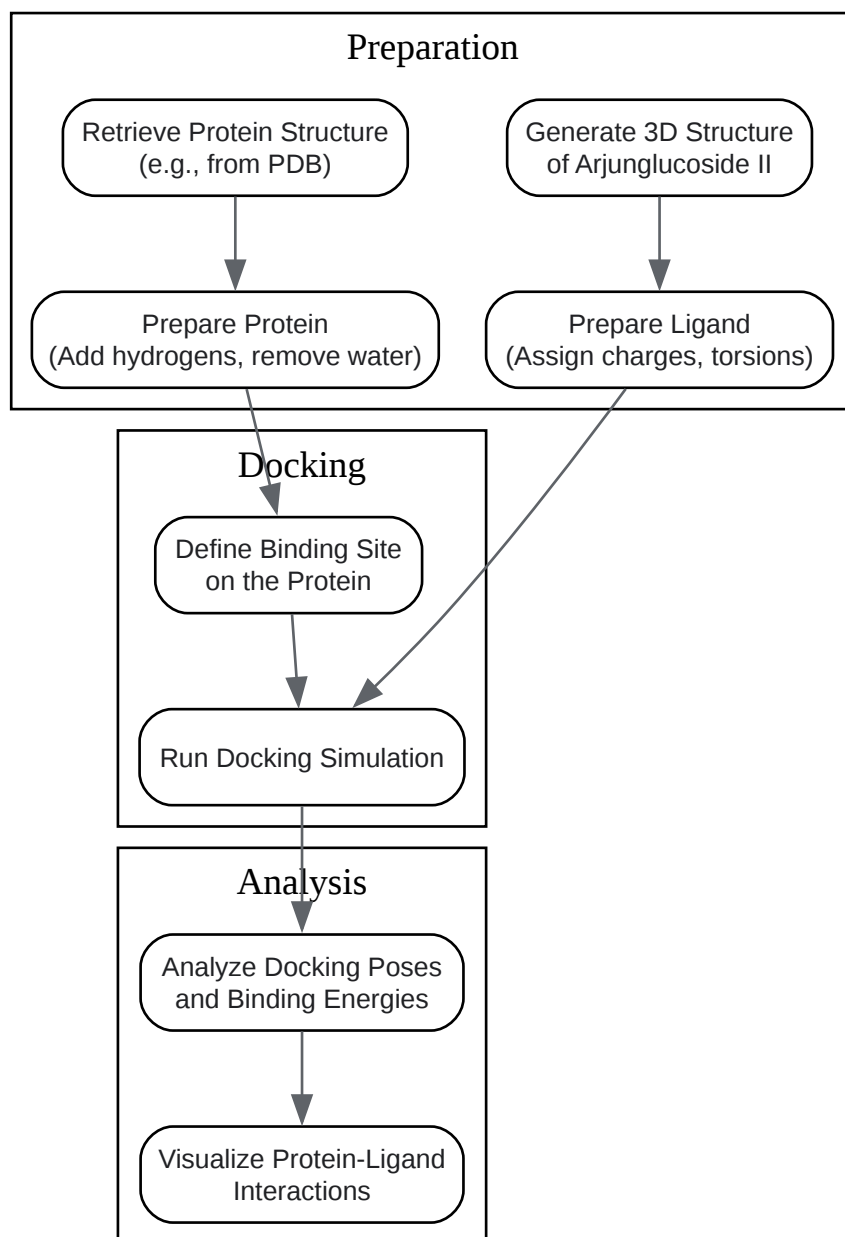
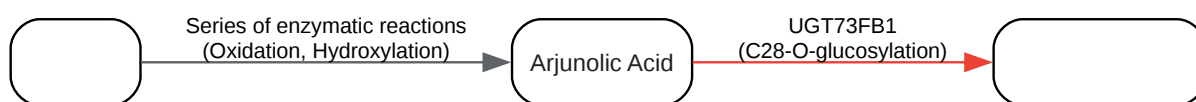
Physicochemical Properties

Arjunglucoside II is a glycoside of arjunolic acid.^[3] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C36H58O10	[4]
Molecular Weight	650.8 g/mol	[4]
Chemical Structure	β -D-glucopyranosyl arjunolate	[1][2]
Source	Fruits and bark of Terminalia arjuna	[3][5][6]

Biosynthesis of Arjunglucoside II

Recent research has elucidated the biosynthetic pathway of **Arjunglucoside II** in Terminalia arjuna. The pathway originates from β -amyrin, a common precursor for oleanane triterpenoids. A key enzyme, UDP-glucosyltransferase (UGT) UGT73FB1, has been identified as responsible for the final step of C28-O-glucosylation of arjunolic acid to form **Arjunglucoside II**. [5] This discovery is significant for potential biotechnological production of this compound. It has been noted that **Arjunglucoside II** is a minor oleanane constituent in the bark of Terminalia arjuna. [5]



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